



Technical Support Center: Safe Handling of 4-(diethylamino)-2-butyn-1-ol

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Compound of Interest

Compound Name: 4-(Diethylamino)-2-butyn-1-ol

Cat. No.: B019776

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This guide provides essential safety information, personal protective equipment (PPE) requirements, and emergency procedures for researchers, scientists, and drug development professionals handling **4-(diethylamino)-2-butyn-1-ol**. Please consult the Safety Data Sheet (SDS) for this chemical before beginning any experiment.

Hazard Identification and Safety Data

Understanding the chemical and physical properties is crucial for safe handling. This substance is classified as an irritant and requires careful handling to avoid exposure.

Quantitative Data Summary

The following tables summarize the key physical, chemical, and hazard properties of **4- (diethylamino)-2-butyn-1-ol**.

Table 1: Physical and Chemical Properties



Property	Value	Citations	
Molecular Formula	C ₈ H ₁₅ NO	[1][2][3]	
Molecular Weight	141.21 g/mol	[2][4][5]	
CAS Number	10575-25-4	[1][2][4][6]	
Appearance	White solid to White to Yellow to Orange clear liquid	[1][7][8]	
Boiling Point	222.4 °C to 232 °C	[1][9]	
Density	~0.952 g/mL at 25 °C	[5][9]	
Flash Point	89.7 °C to 104.4 °C (closed cup)	[1][4]	
Water Solubility	11 g/L at 25°C	[1][9]	
Storage Temperature	Room Temperature (Sealed and dry)	[1]	

Table 2: GHS Hazard Information

Hazard Class	Category	Hazard Statement	Citations
Skin Corrosion/Irritation	Category 2	H315: Causes skin irritation	[2][6]
Serious Eye Damage/Irritation	Category 2A	H319: Causes serious eye irritation	[2][6]
Specific Target Organ Toxicity (Single Exposure)	Category 3	H335: May cause respiratory irritation	[2][4]
Acute Toxicity, Oral (Potential)	Category 4	H302: Harmful if swallowed	[2]
Signal Word	-	Warning	[4][6]



Frequently Asked Questions (FAQs)

Q1: What are the primary hazards associated with 4-(diethylamino)-2-butyn-1-ol?

A1: The primary hazards are that it causes skin irritation (H315), serious eye irritation (H319), and may cause respiratory irritation (H335).[2][4][6] It may also be harmful if swallowed.[2]

Q2: What Personal Protective Equipment (PPE) is mandatory when handling this chemical?

A2: The following PPE is required to minimize exposure risk:

- Hand Protection: Wear suitable protective gloves (e.g., nitrile).[6]
- Eye/Face Protection: Use chemical safety goggles or a face shield.[4][6]
- Skin and Body Protection: Wear a lab coat or other protective clothing.[6]
- Respiratory Protection: Use only with adequate ventilation.[6] If ventilation is insufficient or there is a risk of inhalation, use a NIOSH/MSHA approved respirator (such as a type N95 dust mask or an ABEK (EN14387) respirator filter).[4][10]

Q3: How should I properly store **4-(diethylamino)-2-butyn-1-ol**?

A3: Store the chemical in a tightly closed container in a cool, dry, and well-ventilated area.[6] [11] It should be kept away from incompatible substances and sources of ignition.[6] The recommended storage condition is sealed in a dry environment at room temperature.[1]

Q4: What is the immediate first aid response for accidental exposure?

A4:

- Inhalation: Move the person to fresh air immediately. If breathing is difficult or has stopped, provide artificial respiration and seek immediate medical attention.[6][11]
- Skin Contact: Immediately remove contaminated clothing and flush the affected skin with plenty of running water for at least 15 minutes. If skin irritation occurs, get medical advice.[6]
 [7][11]



- Eye Contact: Immediately flush the eyes with plenty of water for at least 15 minutes, making sure to lift the upper and lower eyelids. Remove contact lenses if present and easy to do. Seek immediate medical attention.[6][11]
- Ingestion: Do NOT induce vomiting. Rinse the mouth with water and seek immediate medical attention.[6][11]

Q5: How should a small spill be managed in the lab?

A5: For a small spill, ensure adequate ventilation and wear appropriate PPE. Remove all sources of ignition.[6] Prevent the spill from spreading and from entering drains.[6] Absorb the spill with an inert material (e.g., sand, vermiculite), then sweep or vacuum it up and place it into a suitable container for disposal.[6] Consult local regulations for proper disposal procedures.[6]

Troubleshooting Guide

Q: I can smell a chemical odor while working, even though I am under a fume hood. What should I do?

A: A noticeable odor may indicate inadequate ventilation or a potential leak. Stop your work, ensure your container is sealed, and move away from the area. Check that the fume hood is functioning correctly (verify airflow). If the odor persists, evacuate the immediate area and inform your supervisor or safety officer to assess the situation.

Q: I've developed a skin rash after an experiment. What are the necessary steps?

A: Immediately wash the affected area with plenty of soap and water for at least 15 minutes.[6] [11] Remove any clothing that may have been contaminated.[6] Seek medical advice, and be prepared to provide the Safety Data Sheet (SDS) for **4-(diethylamino)-2-butyn-1-ol** to the medical personnel. Report the incident to your institution's health and safety office.

Q: The **4-(diethylamino)-2-butyn-1-ol** in my lab has turned a dark orange, but it was originally a much lighter yellow. Is it safe to use?

A: A significant change in color can indicate degradation or contamination of the chemical.

Using a degraded substance could lead to unpredictable experimental results and potentially



increased hazards. It is recommended not to use the product. It should be disposed of as chemical waste according to your institution's and local guidelines.

Experimental and Safety Protocols

Protocol 1: Standard Handling Procedure

- Preparation: Before handling, review the SDS for **4-(diethylamino)-2-butyn-1-ol**. Ensure an eyewash station and safety shower are accessible.[10]
- Engineering Controls: Conduct all work in a properly functioning chemical fume hood to ensure adequate ventilation.[6]
- PPE: Don all required personal protective equipment: lab coat, nitrile gloves, and chemical safety goggles.
- Handling: Avoid contact with skin, eyes, and clothing.[6] Avoid breathing any fumes or vapors.[6] Keep the container tightly closed when not in use.[6]
- Post-Handling: After handling, wash hands thoroughly with soap and water.[6][11] Clean the work area and decontaminate any equipment used.
- Storage: Return the chemical to its designated storage area, ensuring it is sealed and stored under dry, room temperature conditions.[1]

Protocol 2: Emergency Spill Cleanup

- Alert & Evacuate: Alert personnel in the immediate area of the spill. Evacuate non-essential personnel.
- Control Vapors & Ignition: Ensure the area is well-ventilated to disperse vapors. Remove any potential sources of ignition.[6]
- Don PPE: Wear appropriate PPE, including respiratory protection if necessary, chemicalresistant gloves, and eye protection.
- Containment: Prevent further spread of the spill using absorbent, non-combustible material like sand or vermiculite. Do not allow the chemical to enter drains or waterways.[6]

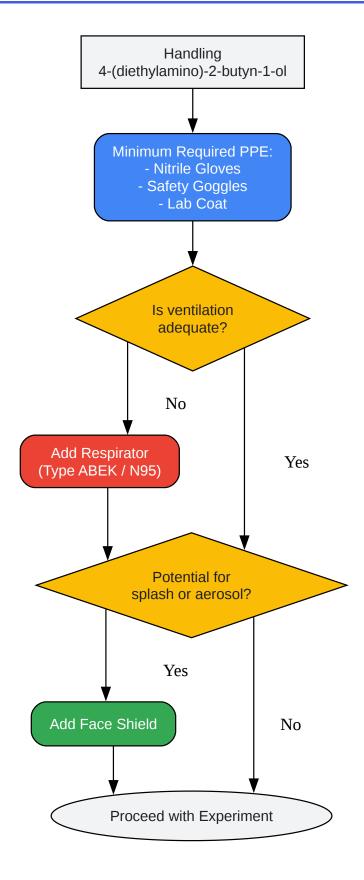


- Collection: Carefully collect the absorbed material using non-sparking tools and place it into a labeled, sealed container for hazardous waste disposal.[6]
- Decontamination: Clean the spill area thoroughly with an appropriate solvent, followed by soap and water.
- Disposal: Dispose of the contaminated materials and waste according to institutional and local environmental regulations.[6][11]

Visual Workflows

The following diagrams illustrate key safety and emergency workflows.

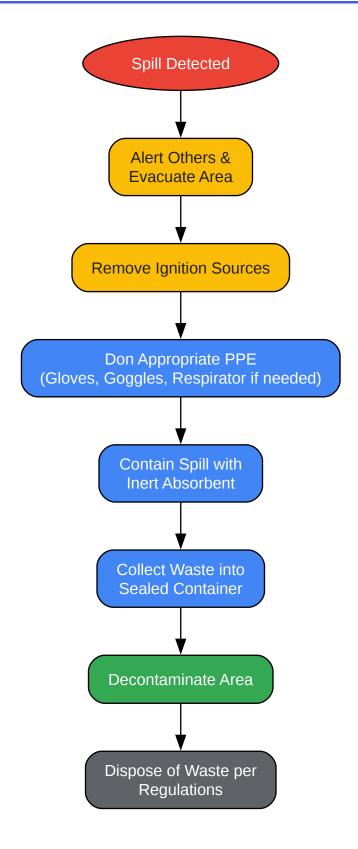




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Caption: PPE selection decision tree for handling the chemical.

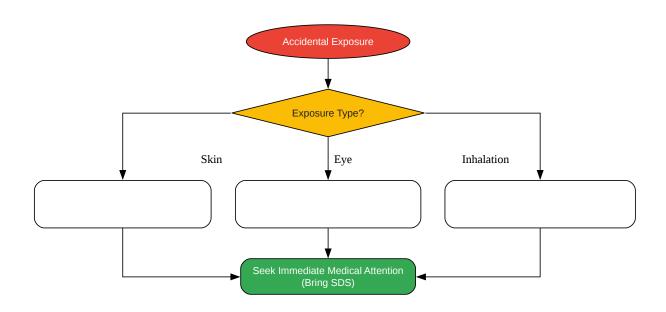




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Caption: Step-by-step workflow for responding to a chemical spill.





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Caption: Logical flow for first aid response to accidental exposure.

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